

Application Notes and Protocols for 6-Methylnicotinamide Stock Solutions

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Compound of Interest

Compound Name: 6-Methylnicotinamide

Cat. No.: B127979

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Abstract

This document provides detailed protocols for the preparation, storage, and quality control of **6-Methylnicotinamide** stock solutions for both in vitro and in vivo research applications. **6-Methylnicotinamide** is an endogenous metabolite and a derivative of nicotinamide, playing a role in various biological processes. Accurate and consistent preparation of stock solutions is critical for obtaining reproducible experimental results. These guidelines cover solubility in common laboratory solvents, step-by-step preparation procedures, and recommended storage conditions to ensure solution stability.

Compound Information and Properties

6-Methylnicotinamide is a white to off-white solid compound. It is essential to use the batch-specific molecular weight provided on the product's certificate of analysis for precise concentration calculations.

Property	Value	Reference
Molecular Weight	136.15 g/mol	[1][2][3]
Formula	C ₇ H ₈ N ₂ O	[1][2][3]
CAS Number	6960-22-1	[1][2][3]
Appearance	White to off-white solid	
UV/Vis Maxima (λ _{max})	211, 257 nm	[4]

Solubility Data

Successful preparation of a stock solution begins with selecting the appropriate solvent. The solubility of **6-Methylnicotinamide** varies significantly across different solvents. For aqueous solutions, assistance from heat and sonication is often required. It is highly recommended to use freshly opened, anhydrous solvents, as absorbed moisture can impact solubility, particularly with DMSO.[2]

Solvent	Maximum Solubility (mg/mL)	Maximum Solubility (mM)	Preparation Notes
DMSO	50 - 55 mg/mL	367.24 - 403.97 mM	Requires sonication to fully dissolve.[1][2][3]
Water	3.33 mg/mL	24.46 mM	Requires sonication and warming/heating to 60°C.[1][2]
Ethanol	~2.5 mg/mL	~18.36 mM	[4]
PBS (pH 7.2)	~10 mg/mL	~73.45 mM	[4]

Experimental Protocols: Stock Solution Preparation

Safety Precaution: Always handle **6-Methylnicotinamide** powder and concentrated solutions in a chemical fume hood while wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.

Protocol 1: High-Concentration Stock Solution in DMSO (e.g., 50 mM)

This protocol is suitable for most in vitro assays where the final concentration of DMSO in the culture medium is kept non-toxic to cells (typically <0.5%).

Materials:

- **6-Methylnicotinamide** powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Calculate Required Mass: To prepare 1 mL of a 50 mM stock solution, calculate the mass of **6-Methylnicotinamide** needed: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ mg/g}$
 $\text{Mass (mg)} = 0.050 \text{ mol/L} \times 0.001 \text{ L} \times 136.15 \text{ g/mol} \times 1000 \text{ mg/g}$
 $= 6.81 \text{ mg}$
- Weighing: Accurately weigh 6.81 mg of **6-Methylnicotinamide** powder and place it into a sterile vial.
- Dissolution: Add 1 mL of anhydrous DMSO to the vial.
- Mixing: Cap the vial securely and vortex thoroughly for 1-2 minutes.
- Sonication: Place the vial in an ultrasonic water bath. Sonicate until the solution is clear and all solid has dissolved.^{[1][2]} Gentle warming to 37°C can aid dissolution if precipitation occurs.^[5]

- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to prevent contamination and degradation from repeated freeze-thaw cycles.^[5] Store as recommended in Table 3.

Protocol 2: Aqueous Stock Solution in Water (e.g., 20 mM)

This protocol is for applications where organic solvents must be avoided. Note the lower maximum solubility compared to DMSO.

Materials:

- **6-Methylnicotinamide** powder
- Sterile, nuclease-free water
- Sterile vials
- Heating block or water bath set to 60°C
- Ultrasonic water bath
- Sterile 0.22 µm syringe filter

Procedure:

- Calculate Required Mass: To prepare 1 mL of a 20 mM stock solution: $\text{Mass (mg)} = 0.020 \text{ mol/L} \times 0.001 \text{ L} \times 136.15 \text{ g/mol} \times 1000 \text{ mg/g} = 2.72 \text{ mg}$
- Weighing: Weigh 2.72 mg of **6-Methylnicotinamide** and add it to a sterile vial.
- Dissolution: Add 1 mL of sterile water. The compound will likely not dissolve immediately.
- Heating and Sonication: Place the vial in a 60°C water bath or on a heat block and sonicate intermittently until the solid is completely dissolved.^{[1][2]}
- Sterilization: Once the solution has cooled to room temperature, filter-sterilize it using a 0.22 µm syringe filter into a new sterile tube. This is crucial for cell-based assays.

- Storage: Aliquot and store immediately. Aqueous solutions are not recommended to be stored for more than one day.[4]

Protocol 3: Formulation for In Vivo Administration

For animal studies, co-solvents are often required to achieve a suitable concentration for injection. The following is a common formulation.

Materials:

- High-concentration DMSO stock of **6-Methylnicotinamide** (e.g., 20 mg/mL)
- PEG300 (Polyethylene glycol 300)
- Tween 80
- Sterile Saline (0.9% NaCl)

Procedure (Example for a 2 mg/mL final concentration):

- Solvent Preparation: This protocol uses a co-solvent system of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline.[3]
- Mixing Order: It is critical to add the solvents sequentially. For a 1 mL final volume: a. Start with 400 µL of PEG300 in a sterile tube. b. Add 100 µL of your 20 mg/mL **6-Methylnicotinamide** stock in DMSO. Mix until the solution is clear. c. Add 50 µL of Tween 80. Mix until the solution is clear. d. Add 450 µL of sterile saline to reach the final volume of 1 mL. Mix thoroughly.
- Final Checks: Ensure the final solution is clear and free of precipitation. This formulation should be prepared fresh before each use.[3]

Storage and Stability

Proper storage is crucial to maintain the integrity of **6-Methylnicotinamide**. Repeated freeze-thaw cycles should be strictly avoided.

Form	Storage Temperature	Stability Period	Reference
Solid Powder	-20°C	3 years	[1] [3]
Solid Powder	4°C	2 years	
In Solvent (DMSO)	-80°C	6 months - 1 year	[2] [3] [5]
In Solvent (DMSO)	-20°C	1 month	[2] [5]

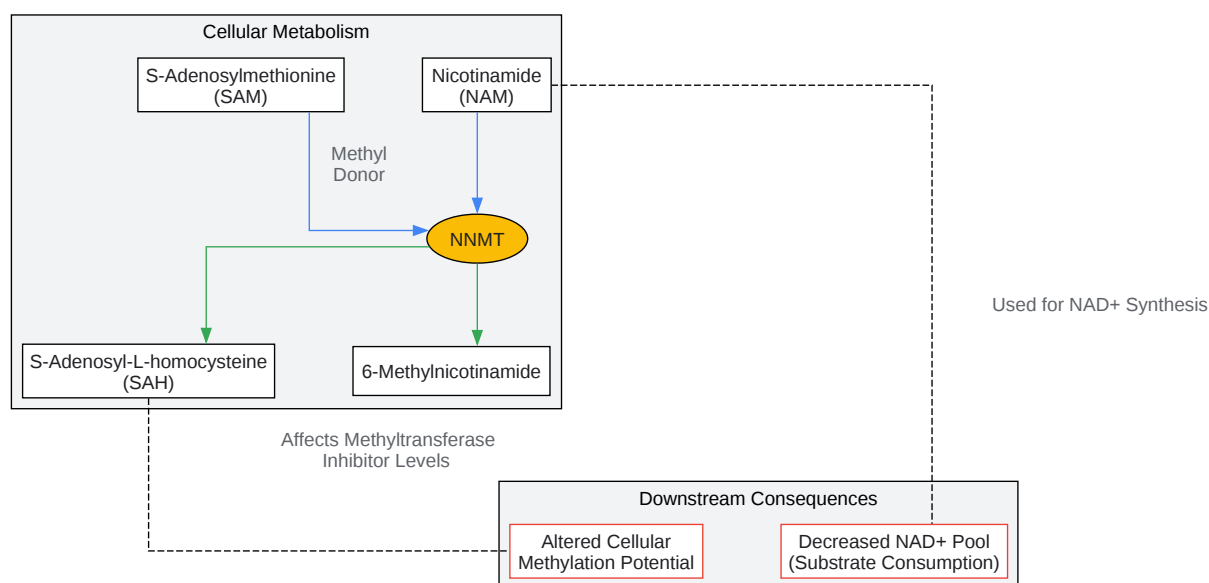
Quality Control

To ensure the accuracy of experimental results, periodic quality control of the stock solution is recommended.

- **Concentration Verification:** The concentration of the stock solution can be verified using UV-Vis spectrophotometry by measuring absorbance at 257 nm.[\[4\]](#) However, as a molar absorptivity coefficient is not readily available, this is best used for consistency checks rather than absolute quantification unless a standard curve is generated.[\[6\]](#)
- **Purity Analysis:** The purity of the compound in solution can be assessed using High-Performance Liquid Chromatography (HPLC).[\[7\]](#)[\[8\]](#) A reverse-phase C18 column with a mobile phase of buffer and methanol can be used, with detection at 254 nm.[\[8\]](#) This helps to detect any degradation of the compound over time.

Signaling Pathway Context

6-Methylnicotinamide is the metabolic product of the enzyme Nicotinamide N-methyltransferase (NNMT). NNMT plays a key role in cellular metabolism by linking the NAD⁺ salvage pathway with one-carbon metabolism. It catalyzes the transfer of a methyl group from S-adenosylmethionine (SAM) to nicotinamide (NAM), producing **6-Methylnicotinamide** and S-adenosyl-L-homocysteine (SAH). This activity influences the cellular methylation potential and the availability of NAM for NAD⁺ synthesis.



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Caption: The NNMT enzyme metabolic pathway.

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